Application Note: Precision Synthesis of Isoxazole Amine Hydrochlorides

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Compound of Interest	
Compound Name:	*{[5-(2-Chlorophenyl)isoxazol-3-yl]methyl}amine hydrochloride*
CAS No.:	*1160245-59-9*
Cat. No.:	*B1372224*

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Regiocontrolled Pathways for 4-Amino and 3-Amino Scaffolds

Executive Summary

Isoxazole amines are critical pharmacophores in medicinal chemistry, serving as bioisosteres for amides and esters, and acting as core scaffolds in COX-2 inhibitors (e.g., Valdecoxib), antibiotics, and glutamate receptor ligands. Their synthesis presents unique challenges: the isoxazole ring is susceptible to N–O bond cleavage under reducing conditions, and regioselectivity during ring closure is highly sensitive to pH and steric factors.

This guide details two distinct, robust workflows:

- Route A (4-Amino): The "De Novo Ring Construction & Functionalization" pathway, targeting 3,5-dimethylisoxazol-4-amine hydrochloride. This route utilizes a mild nitration-reduction sequence that preserves the labile N–O bond.
- Route B (3-Amino): The "Enaminonitrile Cyclization" pathway, targeting 3-amino-5-methylisoxazole hydrochloride, utilizing a pH-controlled condensation.

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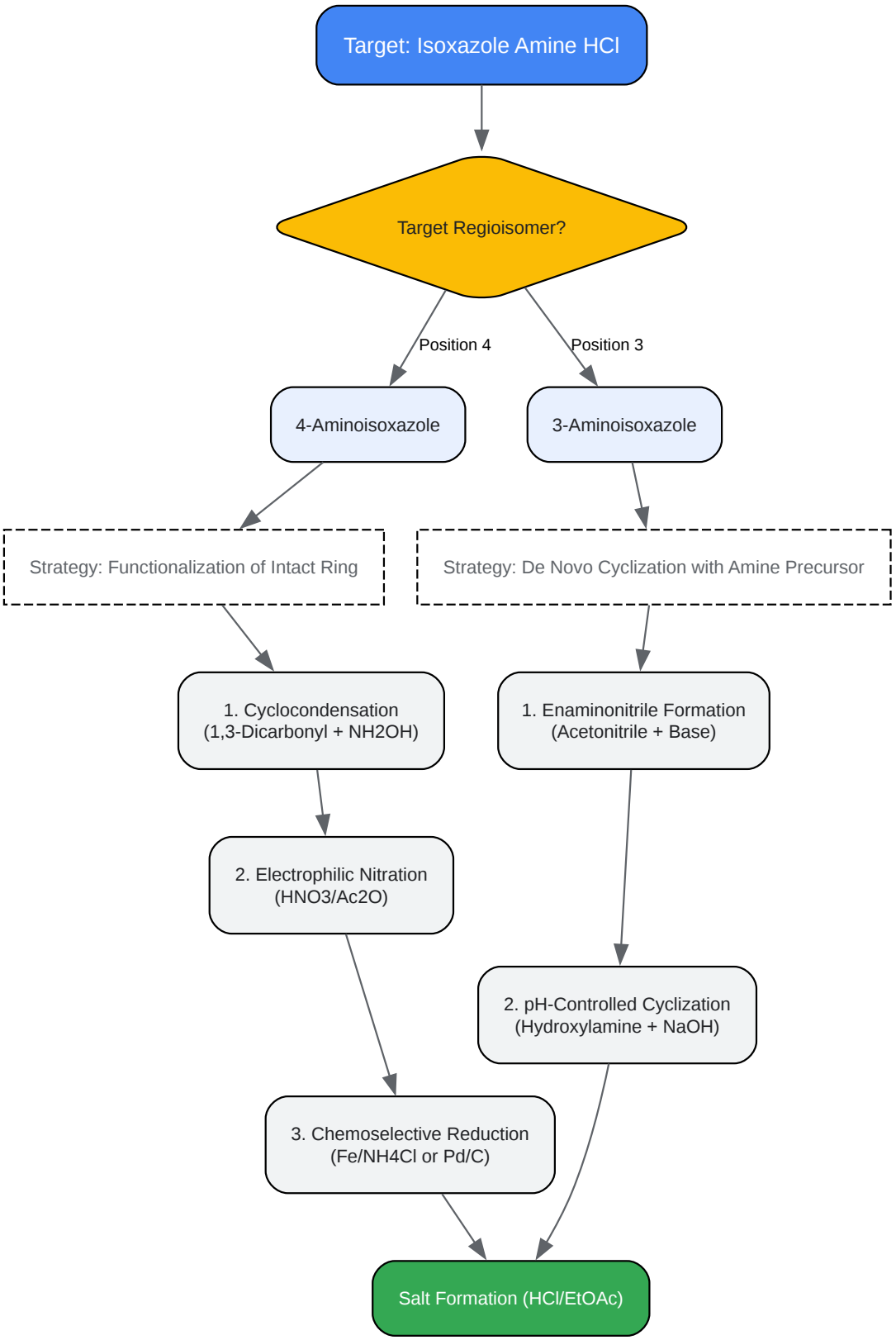
Strategic Retrosynthesis & Logic

The synthesis of isoxazole amines is dictated by the position of the amino group. Direct amination of the isoxazole ring is difficult; therefore, the amino group is typically introduced either during ring formation (for 3- and 5-amino isomers) or via functional group interconversion of a pre-formed ring (for 4-amino isomers).

Pathway Logic Visualization

The following diagram illustrates the decision tree for selecting the synthetic route based on the target regioisomer.

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Caption: Decision matrix for isoxazole amine synthesis. Route A (Left) preserves the ring during functionalization; Route B (Right) builds the amine into the ring closure.

Detailed Protocol: Route A (4-Aminoisoxazole)

Target: 3,5-Dimethylisoxazol-4-amine Hydrochloride Mechanism: Cyclocondensation

Nitration

Reduction.

Step 1: Synthesis of 3,5-Dimethylisoxazole

Rationale: Acetylacetone (2,4-pentanedione) is condensed with hydroxylamine. Control of pH is critical to avoid forming the isoxazoline intermediate or the monoxime without cyclization.

Reagents:

- Acetylacetone (1.0 eq)
- Hydroxylamine hydrochloride (1.1 eq)
- Sodium carbonate (0.6 eq)
- Solvent: Water/Ethanol (4:1)

Procedure:

- Dissolve hydroxylamine HCl (69.5 g, 1.0 mol) in water (300 mL).
- Slowly add sodium carbonate (63.6 g, 0.6 mol) in portions to neutralize. Caution: CO2 evolution.
- Add acetylacetone (100.1 g, 1.0 mol) dropwise over 30 minutes while maintaining temperature at 20–25°C.
- Heat the mixture to reflux (approx. 85°C) for 2 hours.
- Work-up: Cool to room temperature. The product often separates as an oil. Extract with dichloromethane (3 x 100 mL).

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- Dry organic phase over anhydrous $MgSO_4$ and concentrate under reduced pressure.
- Purification: Distillation (b.p. 140–142°C @ 760 mmHg).
  - Yield Target: 80–85%
  - Checkpoint: 1H NMR ($CDCl_3$):

    2.26 (s, 3H), 2.38 (s, 3H), 5.89 (s, 1H).

Step 2: Mild Nitration to 3,5-Dimethyl-4-nitroisoxazole

Expert Insight: Standard nitration (conc. H_2SO_4/HNO_3) can be too harsh, leading to ring oxidation. We use the Menke conditions (Ac_2O/HNO_3) or ammonium nitrate in trifluoroacetic anhydride, which are milder and highly regioselective for the C-4 position.

Reagents:

- 3,5-Dimethylisoxazole (from Step 1)
- Fuming Nitric Acid (1.5 eq)
- Acetic Anhydride (3.0 eq)

Procedure:

- Cool acetic anhydride (300 mL) to 0°C in an ice-salt bath.
- Add fuming nitric acid dropwise, keeping T < 10°C. Safety: Exothermic.
- Add 3,5-dimethylisoxazole (0.5 mol) dropwise over 1 hour, maintaining T < 15°C.
- Allow to warm to room temperature and stir for 4 hours.
- Quench: Pour the reaction mixture carefully onto crushed ice (1 kg).
- The product will precipitate as a white/yellow solid. Filter and wash with cold water until filtrate is neutral.

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- Purification: Recrystallization from Ethanol/Water.
  - Yield Target: 70–75%
  - Checkpoint: Melting Point 61–63°C. Absence of vinyl proton in NMR.

Step 3: Chemoselective Reduction to 3,5-Dimethylisoxazol-4-amine

Critical Control Point: Catalytic hydrogenation (H2/Pd-C) carries a high risk of cleaving the N–O bond, destroying the isoxazole ring to form amino-enones. Iron/Ammonium Chloride reduction is the preferred method for high fidelity.

Reagents:

- 3,5-Dimethyl-4-nitroisoxazole (1.0 eq)
- Iron powder (325 mesh, 5.0 eq)
- Ammonium chloride (1.0 eq)
- Solvent: Ethanol/Water (3:1)

Procedure:

- Suspend nitroisoxazole (0.1 mol) and NH4Cl (0.1 mol) in EtOH/Water (200 mL).
- Heat to 60°C.
- Add Iron powder in portions over 30 minutes. Vigorous stirring is essential.
- Reflux for 3–4 hours. Monitor by TLC (EtOAc/Hexane 1:1); disappearance of nitro spot.
- Work-up: Filter hot through a Celite pad to remove iron oxides. Wash the pad with hot ethanol.
- Concentrate the filtrate to approx. 50 mL.

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- Extract with Ethyl Acetate (3 x 50 mL). Dry over Na2SO4 and evaporate.
    - Result: The free amine is an unstable oil/solid that oxidizes in air; proceed immediately to salt formation.

Step 4: Hydrochloride Salt Formation

Procedure:

- Dissolve the crude amine in anhydrous Ethyl Acetate (5 volumes).
- Cool to 0°C.
- Add 4M HCl in Dioxane (or bubbling HCl gas) dropwise until pH < 2.
- A white precipitate forms immediately. Stir for 30 minutes at 0°C.
- Filter the solid under Nitrogen (hygroscopic). Wash with cold diethyl ether.
- Drying: Vacuum oven at 40°C over P2O5.

Detailed Protocol: Route B (3-Aminoisoxazole)

Target: 3-Amino-5-methylisoxazole Hydrochloride Mechanism: Condensation of

-aminonitrile with hydroxylamine.

Step 1: Precursor Preparation (3-Aminocrotononitrile)

Note: Often commercially available. If synthesizing, react acetonitrile with sodium metal (dimerization) to form 3-aminocrotononitrile (diacetonitrile).

Step 2: Cyclization

Expert Insight: The reaction pH dictates the product. High pH favors the 5-amino isomer; controlled pH (using NaOH/H2O) with specific temperature ramps favors the 3-amino isomer via the amidoxime intermediate.

Reagents:

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- 3-Aminocrotononitrile (1.0 eq)
- Hydroxylamine Hydrochloride (1.1 eq)
- Sodium Hydroxide (1.1 eq)
- Water[1][2][3][4]

Procedure:

- Dissolve NaOH (1.1 eq) in water. Add Hydroxylamine HCl (1.1 eq) at 0°C.
- Add 3-aminocrotononitrile (1.0 eq) slowly.
- Stir at room temperature for 1 hour, then heat to 50°C for 3 hours.
- Isolation: Cool to 5°C. Adjust pH to 10 with NaOH.
- Extract with n-Butanol or EtOAc.
- Salt Formation: Treat the organic layer directly with conc. HCl to precipitate the salt.

Quantitative Data & Troubleshooting

Yield & Solvent Compatibility Table

Parameter	Route A (4-Amino)	Route B (3-Amino)	Notes
Overall Yield	45–55%	60–70%	Route B is more convergent.
Key Impurity	Ring-opened enone	5-Amino isomer	Regiocontrol is temperature dependent.
Preferred Solvent	EtOH/H2O (Reduction)	Water (Cyclization)	Green chemistry compatible.
Stability	Salt: Stable >1 yr	Salt: Stable >1 yr	Free bases darken upon air exposure.

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Troubleshooting Guide

- Problem: Low yield in Step 3 (Reduction).
  - Cause: N-O bond cleavage.
  - Solution: Switch from H2/Pd to Fe/NH4Cl or SnCl2/HCl. Avoid high pressures if using hydrogenation.
- Problem: Oil formation during salt crystallization.
  - Cause: Residual water or ethanol.
  - Solution: Azeotrope with toluene before adding HCl. Use anhydrous Et2O as anti-solvent.
- Problem: Mixture of isomers in Route B.
  - Cause: pH drift during cyclization.
  - Solution: Buffer the reaction or add base via syringe pump to maintain constant pH.

Safety & Hazards

- Hydroxylamine: Potential explosion hazard upon heating if not neutralized. Never heat a concentrated acidic solution of hydroxylamine nitrate/chloride.
- Nitration: 4-Nitroisoxazoles are energetic. Do not distill the nitro intermediate to dryness.
- Isoxazole Amines: Potentially biologically active.[5] Handle with potent compound protocols (gloves, fume hood).

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